

Personal protective equipment for handling Boc-S-4-methoxybenzyl-L-penicillamine

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Compound of Interest

Compound Name: *Boc-S-4-methoxybenzyl-L-penicillamine*

Cat. No.: B558106

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Essential Safety and Handling Guide for Boc-S-4-methoxybenzyl-L-penicillamine

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Boc-S-4-methoxybenzyl-L-penicillamine**. Adherence to these procedures is essential for ensuring personal safety and proper disposal.

Chemical and Physical Properties

Property	Value
Appearance	Off-white to white solid powder[1][2]
Physical State	Powder Solid[1][3][4]
Odor	No information available[1]
Melting Point	163-171°C[2]
Boiling Point	425.6±45.0°C at 760 mmHg[2]
Density	1.2±0.1 g/cm3 [2]
Water Solubility	The product is water soluble[1][3]

Hazard Identification and Personal Protective Equipment

Boc-S-4-methoxybenzyl-L-penicillamine is classified as a hazardous substance. It is crucial to use appropriate Personal Protective Equipment (PPE) to mitigate risks.

Identified Hazards:

- Causes skin irritation[1][3]
- Causes serious eye irritation[1][3]
- May cause respiratory irritation[1][4]
- A related compound, penicillamine, is suspected of damaging fertility or the unborn child[3][5]

Required Personal Protective Equipment (PPE):

PPE Category	Specific Requirements
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles. Use a face shield where splashing is possible.[1][4][5]
Skin Protection	Wear impervious protective gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.[1][5]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4] Ensure adequate ventilation, such as working in a fume hood.[1][3]

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][3]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
[3][4]

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all required PPE is donned correctly. Prepare the work area by ensuring it is clean and uncluttered.
- Weighing and Transfer:
 - Handle the solid powder carefully to avoid dust formation.[1][3]
 - If possible, weigh the compound in a ventilated enclosure.
 - Use appropriate tools (e.g., spatula) for transfers.
- In Solution:
 - When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
 - Keep containers tightly closed when not in use.[1][4]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[1]
 - Decontaminate all surfaces and equipment used.
 - Remove and properly store or dispose of PPE. Contaminated clothing should be washed before reuse.[1]

Disposal Plan

Waste Collection:

- Collect all waste containing **Boc-S-4-methoxybenzyl-L-penicillamine** in a designated, labeled, and sealed container.

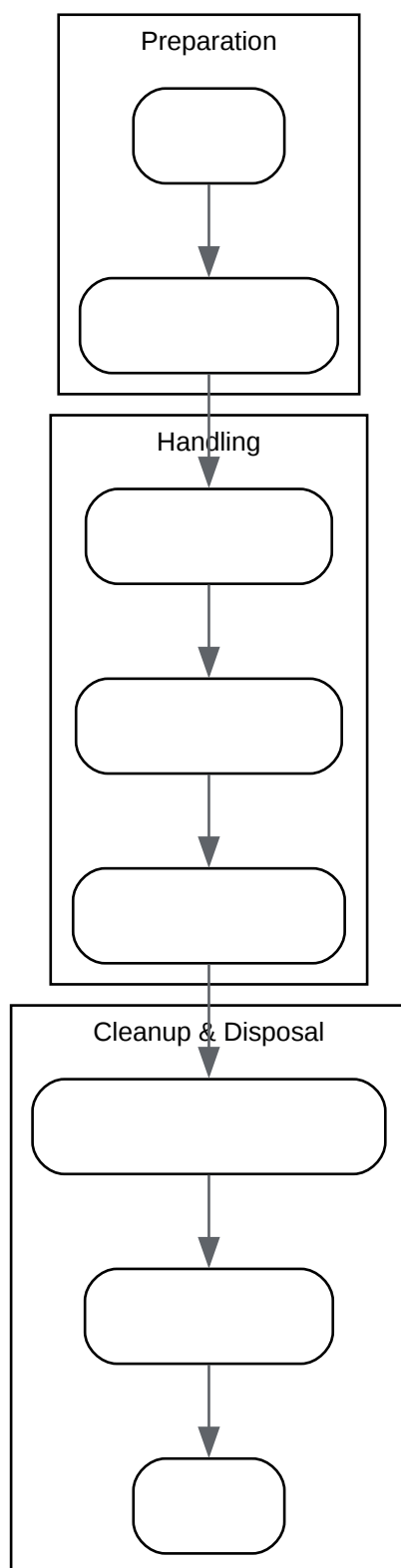
- Do not mix with other waste streams unless explicitly permitted.

Disposal Procedure:

- Dispose of the chemical waste and contaminated materials at an approved waste disposal plant.^[1]^[5]
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not allow the product to enter drains or waterways.^[5]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Boc-S-4-methoxybenzyl-L-penicillamine** in a laboratory setting.



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Caption: Workflow for handling **Boc-S-4-methoxybenzyl-L-penicillamine**.

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